

Dissolving Amphotericin B Trihydrate for Cell Culture: Application Notes and Protocols

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Compound of Interest

Compound Name: *Amphotericin B trihydrate*

Cat. No.: *B15563636*

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Introduction

Amphotericin B is a polyene antimycotic agent widely used in cell culture to prevent or eliminate fungal (yeast and mold) contamination. It acts by binding to ergosterol, a major component of fungal cell membranes, leading to the formation of transmembrane channels. This disrupts membrane integrity, causing leakage of intracellular contents and ultimately fungal cell death.^{[1][2][3]} While highly effective, its poor solubility in aqueous solutions at physiological pH presents a challenge for its use in cell culture media. This document provides detailed protocols for the proper dissolution and use of **Amphotericin B trihydrate** to ensure efficacy and minimize potential cytotoxicity to mammalian cells.

Data Presentation

Solubility of Amphotericin B

Solvent	Concentration	Observations	Reference
Dimethyl Sulfoxide (DMSO)	30-40 mg/mL	Yields a hazy solution.	[4][5]
Dimethylformamide (DMF)	2-4 mg/mL	-	[4][5]
Water (pH 6-7)	Insoluble	-	[4][5][6]
Water (pH 2 or 11)	Soluble	-	[4][5][6]
Sterile Water (with solubilizing agents*)	2.5 mg/mL	Yields a slightly hazy yellow solution.	[4]

*Commercial preparations of Amphotericin B for cell culture are often supplied as a powder with solubilizing agents like sodium deoxycholate and sodium phosphate.[7][8]

Recommended Concentrations for Cell Culture

Application	Concentration	Reference
Routine Prophylaxis	0.25 - 2.5 µg/mL	[7]
Elimination of Existing Contamination	5 - 10 mg/L (µg/mL)	[4][5]

Stability of Amphotericin B Solutions

Storage Condition	Duration of Stability	Reference
In culture at 37°C	Up to 3 days	[4][5]
Refrigerated at 2-8°C (stock solution)	2-3 weeks	
Frozen at -20°C (stock solution)	Long-term	
Freeze-thaw cycles	2-3 cycles without appreciable loss of potency	[9]

Experimental Protocols

Protocol 1: Preparation of Amphotericin B Stock Solution from Powder (Using DMSO)

This protocol is suitable for pure **Amphotericin B trihydrate** powder without pre-mixed solubilizing agents.

Materials:

- **Amphotericin B trihydrate** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, conical centrifuge tubes (e.g., 15 mL or 50 mL)
- Sterile-filterable syringe and a 0.22 µm syringe filter (optional, see note)
- Sterile, light-protecting cryovials for aliquots

Procedure:

- Pre-warm DMSO: Warm the DMSO to room temperature to ensure it is completely liquid.
- Weigh Amphotericin B: In a sterile environment (e.g., a laminar flow hood), weigh the desired amount of **Amphotericin B trihydrate** powder.
- Dissolution:
 - Aseptically transfer the powder to a sterile conical tube.
 - Add the required volume of DMSO to achieve a stock concentration of 2.5 mg/mL. For example, to prepare 10 mL of stock solution, dissolve 25 mg of Amphotericin B in 10 mL of DMSO.
 - Vortex the solution thoroughly until the powder is dissolved. The resulting solution may be hazy.^[4]

- Sterilization (Optional): Aqueous solutions of Amphotericin B are generally not suitable for sterile filtration due to poor solubility.[4][5] However, if a DMSO stock solution is prepared, it can be filter-sterilized using a 0.22 µm syringe filter.
- Aliquoting and Storage:
 - Dispense the stock solution into sterile, light-protecting cryovials in volumes suitable for your experimental needs to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for long-term stability.

Protocol 2: Reconstitution of Commercial Amphotericin B Preparations (with Solubilizing Agents)

This protocol is for commercially available Amphotericin B powders that contain solubilizing agents like sodium deoxycholate.

Materials:

- Commercial Amphotericin B powder for cell culture
- Sterile, deionized water or Water for Injection (WFI)
- Sterile, conical centrifuge tubes
- Sterile, light-protecting cryovials for aliquots

Procedure:

- Review Manufacturer's Instructions: Always refer to the product datasheet for the specific reconstitution instructions provided by the manufacturer.
- Reconstitution:
 - In a sterile environment, add the specified volume of sterile water to the vial containing the Amphotericin B powder. A common reconstitution is 25 mg of the powder in 10 mL of sterile water to yield a 2.5 mg/mL stock solution.[4]

- Aseptically swirl or vortex the vial until the powder is fully suspended. The resulting solution will likely be a slightly hazy, yellow suspension.^[4] There is no need to filter sterilize this solution.^[4]
- Aliquoting and Storage:
 - Dispense the reconstituted solution into sterile, light-protecting cryovials.
 - Store the aliquots at -20°C.

Protocol 3: Preparation of Working Solution in Cell Culture Medium

Materials:

- Amphotericin B stock solution (from Protocol 1 or 2)
- Complete cell culture medium (e.g., DMEM with 10% FBS and Penicillin-Streptomycin)

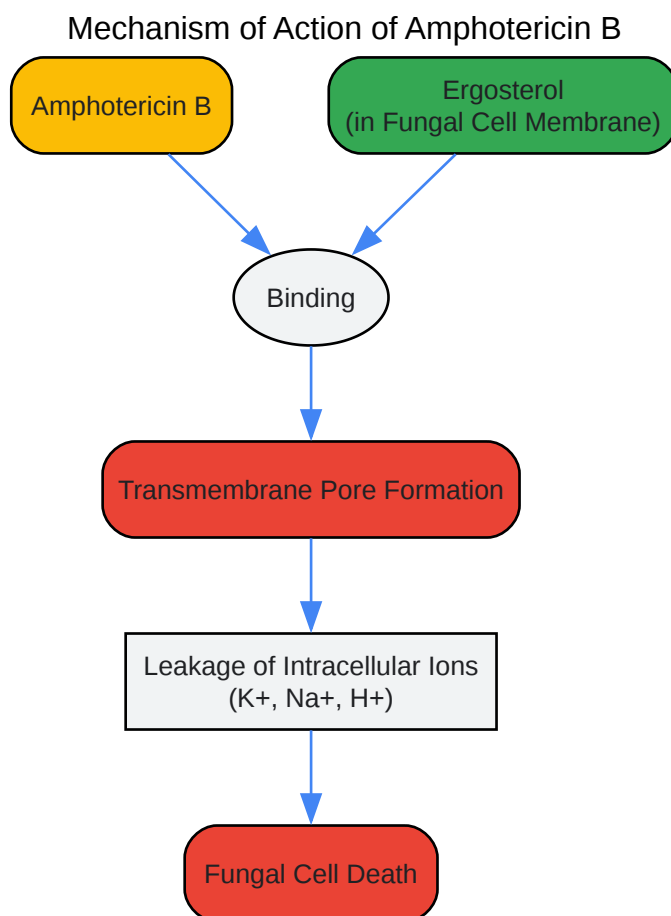
Procedure:

- Thaw Stock Solution: Thaw an aliquot of the Amphotericin B stock solution at room temperature, protected from light.
- Dilution:
 - Under sterile conditions, add the appropriate volume of the stock solution to your complete cell culture medium to achieve the desired final concentration. For a final concentration of 2.5 µg/mL using a 2.5 mg/mL stock solution, add 1 mL of the stock solution to 1 liter of cell culture medium (a 1:1000 dilution).
 - Mix the medium thoroughly by gentle inversion.
- Use and Storage:
 - The medium containing Amphotericin B is now ready for use.

- Store the supplemented medium at 2-8°C and use within a few days, as Amphotericin B is stable in culture at 37°C for up to 3 days.[4][5]

Visualizations

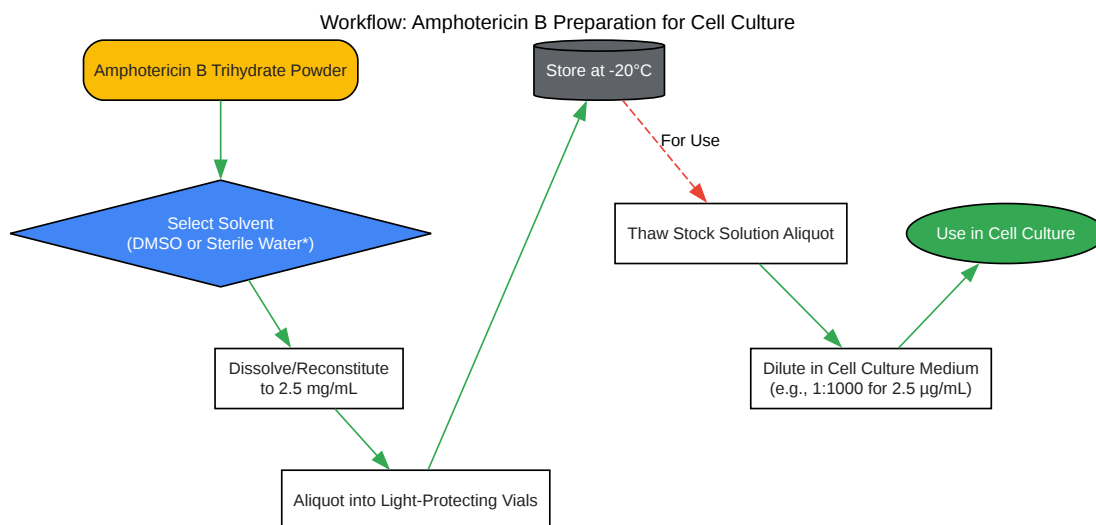
Mechanism of Action of Amphotericin B



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Caption: Mechanism of Amphotericin B action on fungal cells.

Experimental Workflow for Preparing Amphotericin B Working Solution



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Caption: Workflow for preparing Amphotericin B solutions.

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References

- 1. Mechanism of Action | AmBisome (amphotericin B) liposome for injection [ambisome.com]
- 2. go.drugbank.com [go.drugbank.com]

- 3. Amphotericin B Solution (100x), Antimycotic/Antifungal Solution [capricorn-scientific.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. researchgate.net [researchgate.net]
- 7. resources.rndsystems.com [resources.rndsystems.com]
- 8. rndsystems.com [rndsystems.com]
- 9. Amphotericin B, 20 mL - FAQs [thermofisher.com]
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